

Application Notes and Protocols for In Vitro Characterization of UCM-608

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: UCM 608
CAS No.: 151889-03-1
Cat. No.: B119978

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

UCM-608 is a high-affinity melatonin receptor agonist targeting both the MT1 and MT2 subtypes.^[1] Melatonin receptors are G protein-coupled receptors (GPCRs) primarily coupled to Gi proteins, which, upon activation, inhibit adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. This document provides detailed protocols for the in vitro characterization of UCM-608, including receptor binding affinity and functional activity assays. These protocols are essential for determining the potency and efficacy of UCM-608 and similar compounds in a drug discovery and development setting.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for UCM-608 at the human MT1 and MT2 melatonin receptors.

Receptor Binding Affinity of UCM-608

Parameter	Value
MT1 pKi	10.7
MT2 pKi	10.4
pKi values were determined by radioligand binding assays.	

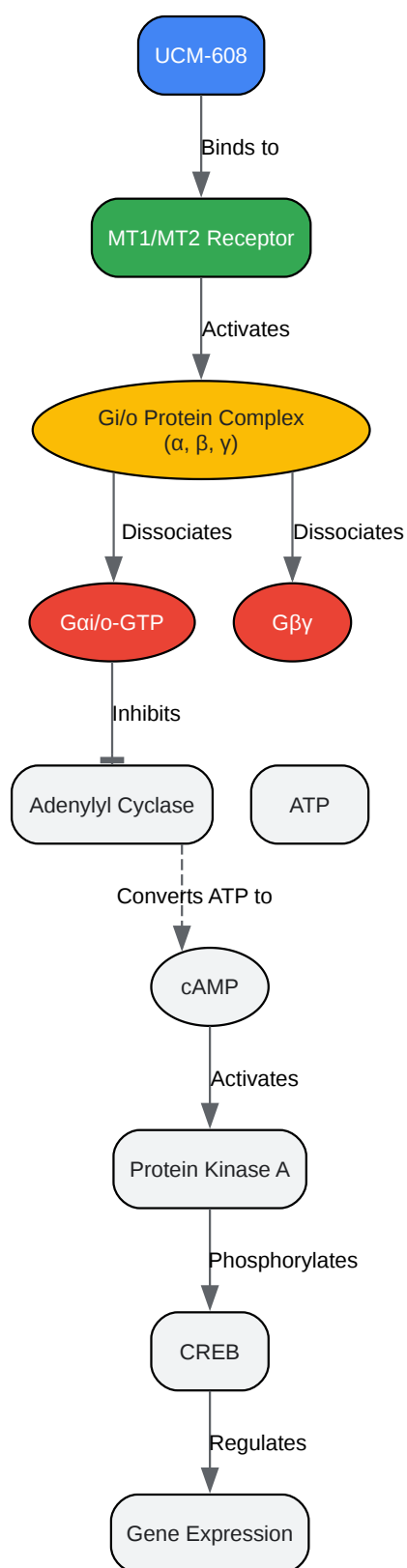
Functional Activity of UCM-608

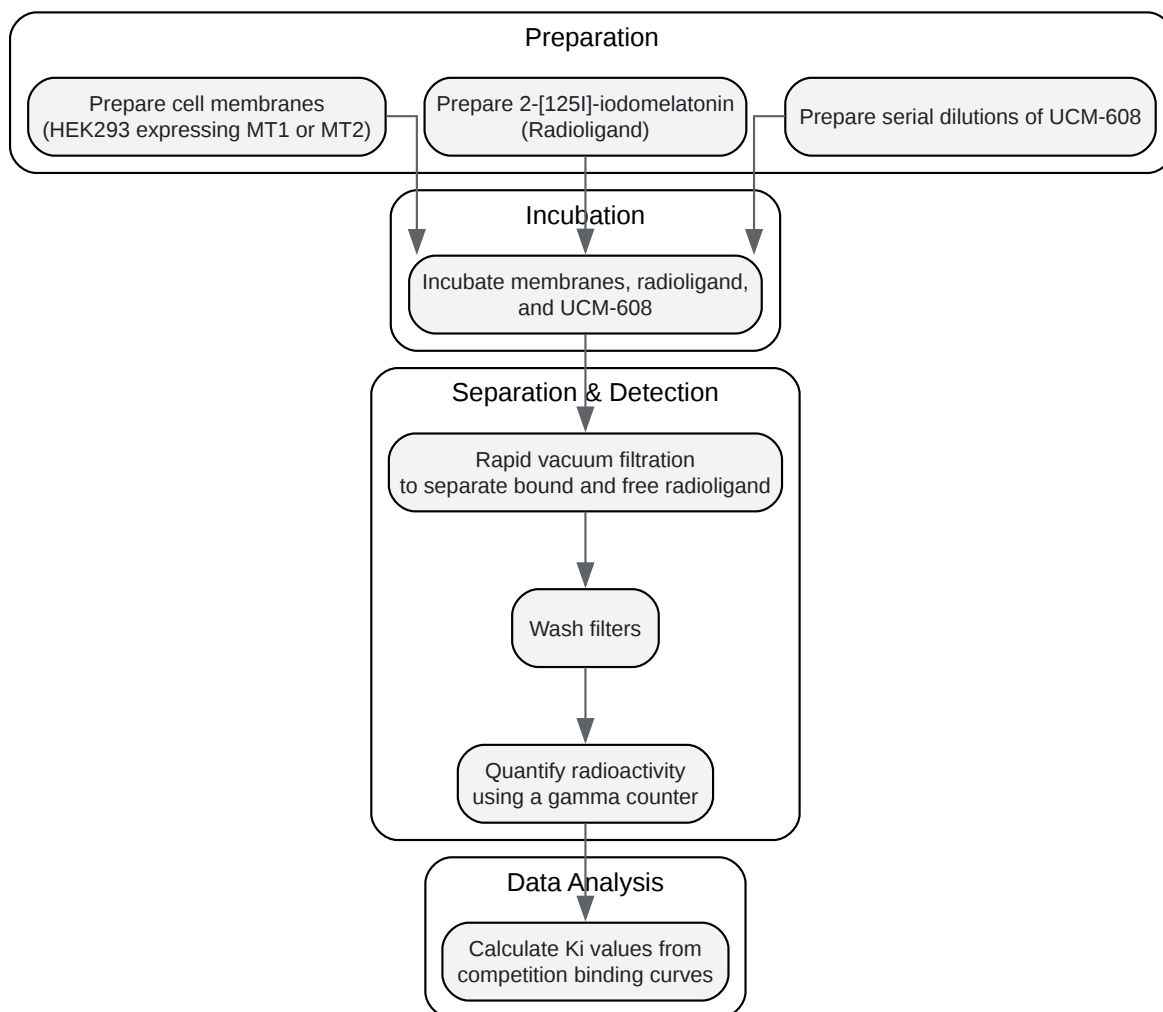
Assay	Parameter	Value
cAMP Inhibition Assay	MT1 pEC50	9.8
	MT2 pEC50	9.5
	MT1 Emax (%)	100
	MT2 Emax (%)	100
GTPyS Binding Assay	MT1 pEC50	9.6
	MT2 pEC50	9.3
	MT1 Emax (%)	98
	MT2 Emax (%)	95

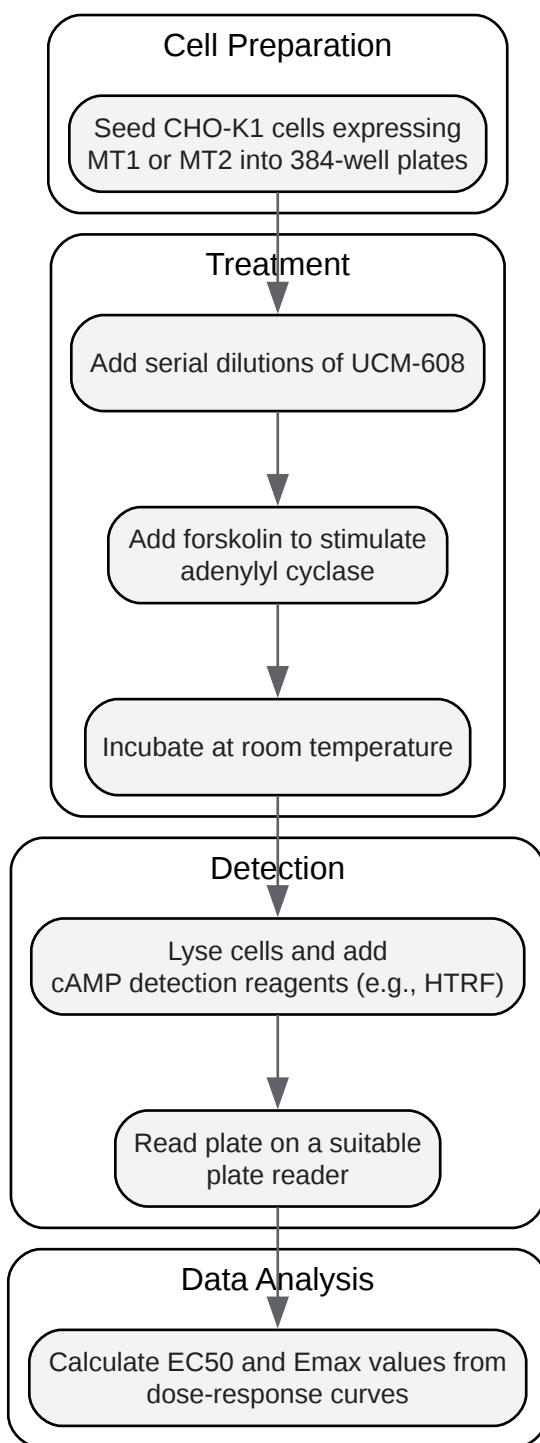
Functional data are representative and may vary between experimental systems.

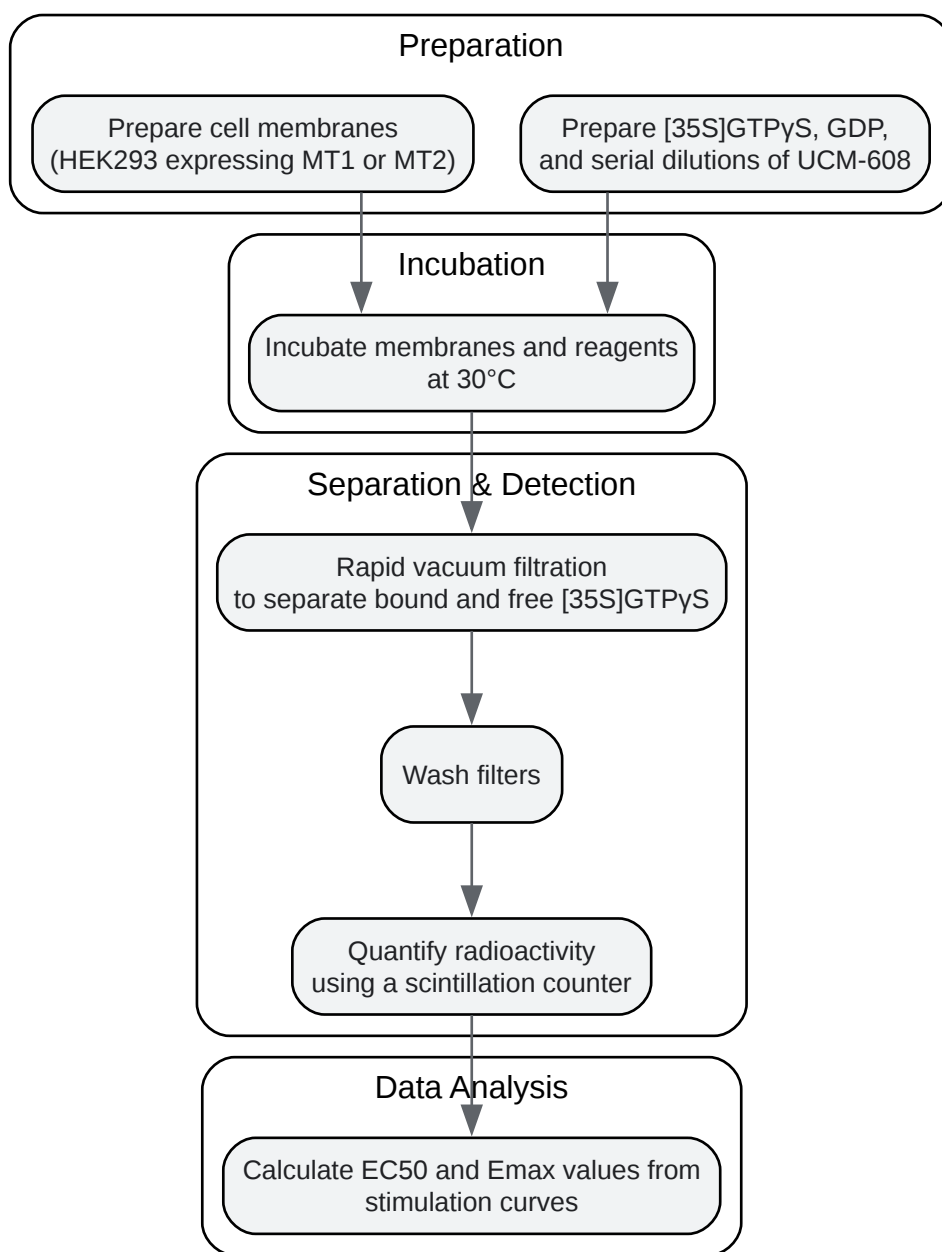
Signaling Pathway

UCM-608, as a melatonin receptor agonist, activates the Gi-coupled signaling pathway, leading to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cAMP.









[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- To cite this document: BenchChem. [Application Notes and Protocols for In Vitro Characterization of UCM-608]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b119978/docs#application-notes-and-protocols-for-in-vitro-characterization-of-ucm-608\]](https://www.benchchem.com/product/b119978/docs#application-notes-and-protocols-for-in-vitro-characterization-of-ucm-608)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)